

5-Bromo-2-methoxybenzenesulfonyl Chloride: A Technical Guide for Chemical Researchers

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Compound of Interest

Compound Name: 5-Bromo-2-methoxybenzenesulfonyl chloride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Bromo-2-methoxybenzenesulfonyl chloride**, a key intermediate in organic synthesis with potential applications in medicinal chemistry. This document details its chemical structure, physical and chemical properties, synthesis, and reactivity, with a focus on its utility in the development of novel compounds.

Core Chemical Data

5-Bromo-2-methoxybenzenesulfonyl chloride is a substituted aromatic sulfonyl chloride. Its structure is characterized by a benzene ring functionalized with a bromo, a methoxy, and a sulfonyl chloride group.

Physicochemical Properties

The key physicochemical properties of **5-Bromo-2-methoxybenzenesulfonyl chloride** are summarized in the table below for easy reference.

Property	Value	Reference
CAS Number	23095-05-8	[1][2][3]
Molecular Formula	C ₇ H ₆ BrClO ₃ S	[2][3]
Molecular Weight	285.54 g/mol	[2]
Appearance	White to off-white solid	[3]
Melting Point	115-118 °C	[3][4]
Boiling Point	362.3 °C (Predicted)	[3]
Density	1.717 g/cm ³	[3]
SMILES	<chem>COC1ccc(Br)cc1S(Cl)(=O)=O</chem>	
InChI	1S/C7H6BrClO3S/c1-12-6-3-2-5(8)4-7(6)13(9,10)11/h2-4H,1H3	

Spectral Data

While specific spectral data from primary literature is not readily available in the conducted search, researchers can expect characteristic spectroscopic signatures. The ¹H NMR spectrum would show signals corresponding to the aromatic protons and the methoxy group protons. The ¹³C NMR would display peaks for the aromatic carbons, the methoxy carbon, and the carbon bearing the sulfonyl chloride group. Infrared (IR) spectroscopy would reveal characteristic absorption bands for the sulfonyl chloride (S=O stretching), C-O-C stretching of the methoxy group, and C-Br stretching. Mass spectrometry would show the molecular ion peak and characteristic isotopic patterns for bromine and chlorine.

Synthesis of 5-Bromo-2-methoxybenzenesulfonyl Chloride

The synthesis of **5-Bromo-2-methoxybenzenesulfonyl chloride** can be achieved via the chlorosulfonation of 4-bromoanisole.

Experimental Protocol: Chlorosulfonation of 4-Bromoanisole (Representative)

This protocol is based on a cited synthesis and provides a general procedure.^[5] Researchers should consult the primary literature for specific details and safety precautions.

Materials:

- 4-Bromoanisole
- Chlorosulfonic acid
- Ice
- Dichloromethane (or other suitable organic solvent)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate

Procedure:

- In a flask equipped with a dropping funnel and a stirrer, cool chlorosulfonic acid to 0 °C using an ice bath.
- Slowly add 4-bromoanisole to the cooled chlorosulfonic acid with constant stirring, maintaining the temperature between 0 and 25 °C.
- After the addition is complete, continue stirring for approximately 30 minutes at the same temperature.
- Carefully quench the reaction mixture by pouring it onto crushed ice.
- Extract the product with dichloromethane.

- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate and filter.
- Remove the solvent under reduced pressure to yield the crude product.
- The crude product can be further purified by recrystallization from a suitable solvent system.

Chemical Reactivity and Applications

5-Bromo-2-methoxybenzenesulfonyl chloride is a versatile reagent, primarily used for the synthesis of sulfonamides and as a building block in cross-coupling reactions.

Synthesis of Sulfonamides

The reaction of **5-Bromo-2-methoxybenzenesulfonyl chloride** with primary or secondary amines in the presence of a base yields the corresponding sulfonamides. These compounds are of significant interest in drug discovery due to their diverse biological activities.

This is a general procedure and may require optimization for specific substrates.

Materials:

- **5-Bromo-2-methoxybenzenesulfonyl chloride**
- Amine (primary or secondary)
- Pyridine or another suitable base
- Dichloromethane (or other suitable aprotic solvent)
- Hydrochloric acid (1 M)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate

Procedure:

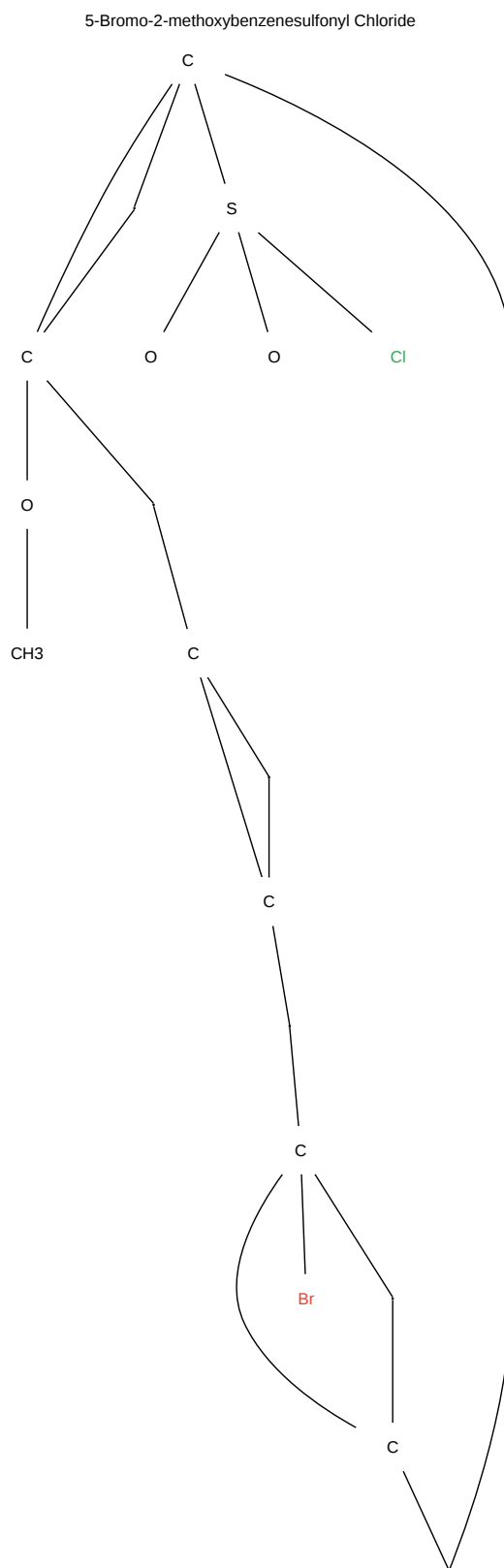
- Dissolve the amine in dichloromethane and add pyridine.
- To this solution, add a solution of **5-Bromo-2-methoxybenzenesulfonyl chloride** in dichloromethane dropwise at room temperature.
- Stir the reaction mixture for several hours until the reaction is complete (monitored by TLC).
- Wash the reaction mixture with 1 M HCl, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate and filter.
- Concentrate the filtrate under reduced pressure to obtain the crude sulfonamide.
- Purify the crude product by column chromatography or recrystallization.

Palladium-Catalyzed Cross-Coupling Reactions

The bromo substituent on the aromatic ring allows for participation in various palladium-catalyzed cross-coupling reactions, such as Suzuki, Heck, and Sonogashira couplings. This enables the introduction of diverse functionalities at this position, further expanding the molecular diversity of potential drug candidates.

Visualization of Structures and Workflows

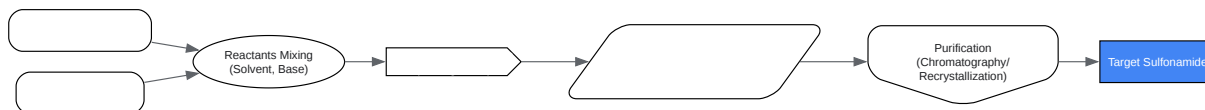
Chemical Structure of 5-Bromo-2-methoxybenzenesulfonyl Chloride



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Caption: Chemical structure of **5-Bromo-2-methoxybenzenesulfonyl chloride**.

General Workflow for Sulfonamide Synthesis



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Caption: General experimental workflow for the synthesis of sulfonamides.

Biological Activity and Drug Development Potential

While specific studies on the biological activity of direct derivatives of **5-Bromo-2-methoxybenzenesulfonyl chloride** are not extensively documented in the searched literature, the broader class of sulfonamides is well-established in medicinal chemistry. They exhibit a wide range of pharmacological activities, including antibacterial, anticancer, and anti-inflammatory properties. The presence of the bromo and methoxy groups on the aromatic ring of this particular reagent offers opportunities for further functionalization and modulation of the physicochemical and pharmacokinetic properties of the resulting sulfonamides, making it a valuable starting material for the synthesis of new chemical entities in drug discovery programs. No specific signaling pathways associated with derivatives of this compound were identified in the literature search.

Conclusion

5-Bromo-2-methoxybenzenesulfonyl chloride is a valuable and versatile building block for organic synthesis, particularly for the preparation of sulfonamides and for use in cross-coupling reactions. Its ready availability and reactivity make it an important tool for researchers and scientists in the field of medicinal chemistry and drug development. The provided protocols and data serve as a foundational guide for the utilization of this compound in the laboratory.

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